

Differential Effects of Ba²⁺, Sr²⁺, and Ca²⁺ on Neurotransmitter Release: A Comparative Guide

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Compound of Interest

Compound Name: barium(2+)

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This guide provides a comprehensive comparison of the differential effects of barium (Ba²⁺), strontium (Sr²⁺), and calcium (Ca²⁺) on the mechanisms of neurotransmitter release. Understanding these differences is crucial for dissecting the intricacies of synaptic transmission and for the development of therapeutics targeting neurological disorders. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the underlying signaling pathways.

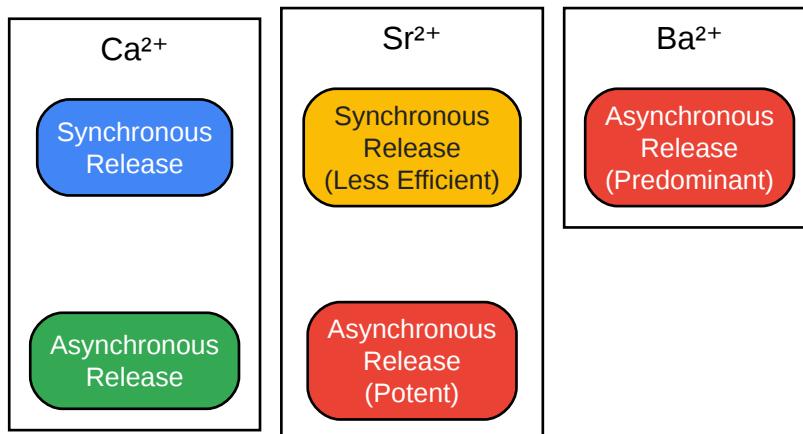
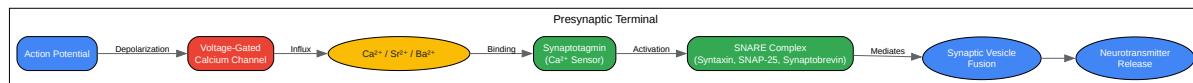
Key Differences in Neurotransmitter Release Dynamics

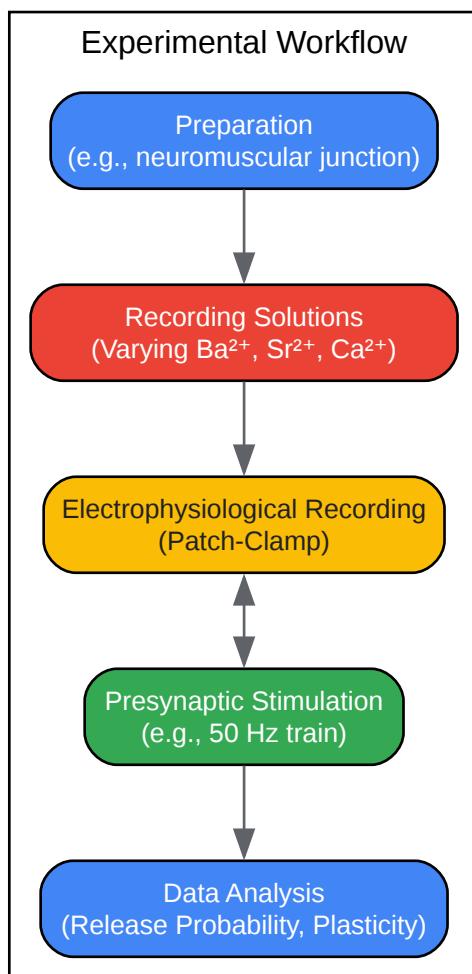
The substitution of Ca²⁺ with other divalent cations like Ba²⁺ and Sr²⁺ has been a cornerstone in elucidating the complex machinery governing neurotransmitter release. While all three ions can trigger vesicle fusion, they exhibit distinct effects on the probability, timing, and short-term plasticity of this fundamental neuronal process.

Parameter	Ca ²⁺	Sr ²⁺	Ba ²⁺
Primary Role	Physiological trigger for synchronous and asynchronous release	Potent trigger for asynchronous release, less efficient for synchronous release	Primarily triggers asynchronous release; can antagonize Ca ²⁺ entry
Release Synchronicity	High degree of synchrony with action potential	Promotes asynchronous release, leading to a prolonged release period	Predominantly induces asynchronous release
Release Probability	High, tightly coupled to action potential	Generally lower for synchronous release compared to Ca ²⁺	Low for synchronous release, but can be high for asynchronous release
Short-Term Plasticity	Modulates facilitation, augmentation, and potentiation	Selectively enhances the second component of facilitation ^[1]	Selectively enhances augmentation without affecting its time constant of decay ^[1]
Interaction with Ca ²⁺ Sensor	High-affinity binding to synaptotagmin triggers rapid fusion	Less effective than Ca ²⁺ in triggering both synchronous and asynchronous release, suggesting a different interaction with the Ca ²⁺ sensor ^[2]	Can enter through voltage-gated calcium channels but is inefficient at triggering synchronous release

Signaling Pathways and Vesicle Fusion

The release of neurotransmitters is a tightly regulated process initiated by the influx of divalent cations through voltage-gated calcium channels (VGCCs). These ions then bind to a presynaptic calcium sensor, most notably synaptotagmin, which in turn triggers the fusion of synaptic vesicles with the presynaptic membrane via the SNARE complex.





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References

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- 2. kaeser.hms.harvard.edu [kaeser.hms.harvard.edu]

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